

Personal protective equipment for handling 2-Hydroxybenzofuran-3(2H)-one

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Compound of Interest

Compound Name: 2-Hydroxybenzofuran-3(2H)-one

Cat. No.: B101677

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Essential Safety and Handling Guide for 2-Hydroxybenzofuran-3(2H)-one

For researchers, scientists, and drug development professionals, the safe handling of chemical compounds is paramount. This guide provides essential safety and logistical information for managing **2-Hydroxybenzofuran-3(2H)-one** in a laboratory setting.

Due to the limited availability of a specific Safety Data Sheet (SDS) for **2-Hydroxybenzofuran-3(2H)-one**, a cautious approach based on the hazard profiles of structurally similar compounds is recommended. Related benzofuran derivatives have been identified as potential skin, eye, and respiratory irritants. Therefore, adherence to stringent safety protocols is crucial to minimize exposure and ensure a safe working environment.

Hazard Assessment and Personal Protective Equipment (PPE)

Given the potential for irritation, the following personal protective equipment is mandatory when handling **2-Hydroxybenzofuran-3(2H)-one**.

PPE Category	Recommended Equipment
Eye Protection	Chemical safety goggles should be worn at all times. In situations with a higher risk of splashing, a face shield should be used in addition to goggles. [1]
Hand Protection	Chemical-resistant gloves (e.g., nitrile) must be worn. [2] Gloves should be inspected for integrity before each use and disposed of properly after handling the compound. [2]
Body Protection	A laboratory coat is required to protect against incidental contact. For procedures with a higher risk of splashes or spills, a chemical-resistant apron is recommended.
Respiratory Protection	Work should be conducted in a well-ventilated area, preferably within a certified chemical fume hood, to avoid inhalation of any dust or vapors. [3]

Operational Plan: Step-by-Step Handling Procedures

A systematic approach to handling **2-Hydroxybenzofuran-3(2H)-one** will minimize the risk of exposure and contamination.

- Preparation: Before handling the compound, ensure that the designated workspace, typically a chemical fume hood, is clean and uncluttered. Verify that all necessary PPE is readily available and in good condition.
- Weighing and Aliquoting:
 - Perform all weighing and transfer operations within a chemical fume hood to control potential dust or vapor release.

- Use appropriate tools, such as spatulas and weighing paper, to handle the solid compound.
- If creating solutions, add the solid to the solvent slowly to avoid splashing.
- Experimental Use:
 - Keep all containers with **2-Hydroxybenzofuran-3(2H)-one** sealed when not in use.
 - Clearly label all vessels containing the compound with its name, concentration, and any known hazards.
 - Avoid direct contact with the skin, eyes, and clothing. In case of accidental contact, follow the first aid measures outlined below.
- Post-Handling:
 - Thoroughly clean the work area and any equipment used with an appropriate solvent and decontaminating solution.
 - Remove and dispose of contaminated PPE in designated waste containers.
 - Wash hands thoroughly with soap and water after completing work and before leaving the laboratory.[\[2\]](#)

Emergency and First Aid Procedures

In the event of an exposure, immediate action is critical.

- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes.[\[1\]](#) Remove any contaminated clothing. If irritation persists, seek medical attention.[\[4\]](#)
- Eye Contact: Immediately flush eyes with a gentle stream of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
- Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, begin artificial respiration. Seek immediate medical attention.[\[3\]](#)

- Ingestion: Do not induce vomiting. Rinse the mouth with water and drink plenty of water.^[1] Seek immediate medical attention.

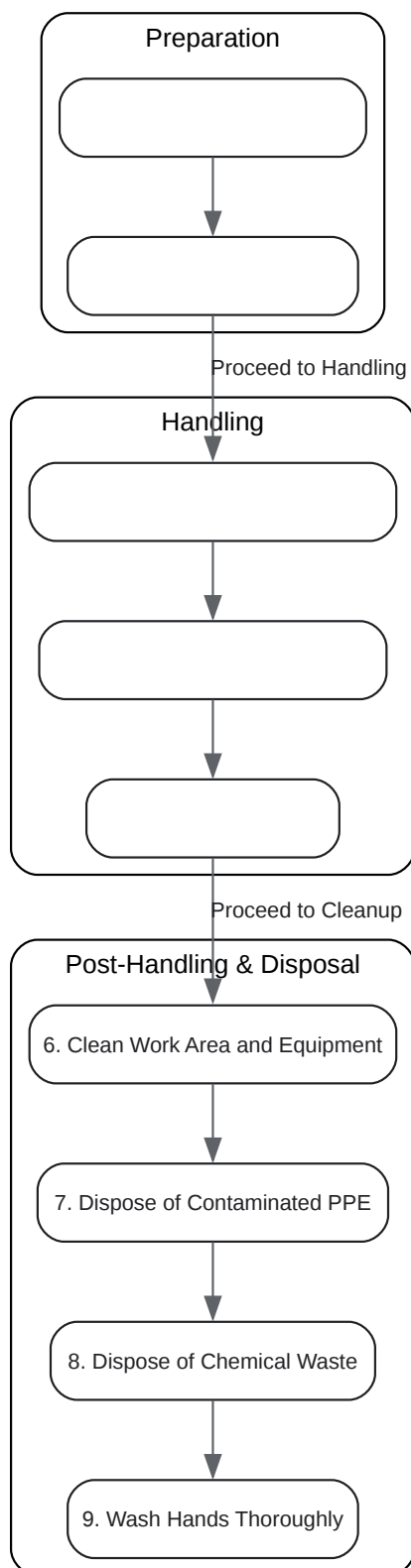
Disposal Plan

All waste containing **2-Hydroxybenzofuran-3(2H)-one** must be treated as hazardous waste.

- Solid Waste: Collect any solid waste, including contaminated PPE and weighing paper, in a clearly labeled, sealed container designated for chemical waste.
- Liquid Waste: Collect all solutions containing the compound in a labeled, sealed, and appropriate chemical waste container.
- Disposal: All chemical waste must be disposed of in accordance with local, state, and federal regulations.^[2] Do not pour chemical waste down the drain.

Experimental Workflow Diagram

The following diagram illustrates the standard workflow for safely handling **2-Hydroxybenzofuran-3(2H)-one** in a laboratory setting.



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